

# Pinacyanol Chloride: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pinacyanol chloride

Cat. No.: B1214603

[Get Quote](#)

CAS Number: 2768-90-3 Molecular Weight: 388.93 g/mol [\[1\]](#)

This technical guide provides an in-depth overview of **Pinacyanol chloride**, a versatile carbocyanine dye. Primarily utilized by researchers, scientists, and drug development professionals, this document outlines its chemical and physical properties, and provides detailed experimental protocols for its application in cellular and chromosomal analysis.

## Core Properties and Specifications

**Pinacyanol chloride**, also known as Quinaldine Blue or 1,1'-Diethyl-2,2'-carbocyanine chloride, is a water-soluble dichroic dye.[\[1\]](#) It presents as a green to dark green crystalline powder.

Property	Value	Source
CAS Number	2768-90-3	[1]
Molecular Formula	C <sub>25</sub> H <sub>25</sub> ClN <sub>2</sub>	[1]
Molecular Weight	388.93 g/mol	[1]
Appearance	Green to dark green powder/crystal	
Solubility	Soluble in ethyl and methyl alcohol	[2]
Storage Temperature	2-8°C	Sigma-Aldrich

## Applications in Biological Research

**Pinacyanol chloride** has been employed in various biological staining techniques, including:

- **Chromosome C-Banding:** It provides excellent definition and clarity to chromosome bands in both plant and animal chromosomes.[2][3] The resulting stained chromosomes are stable and do not fade significantly over time.[2][3]
- **Mast Cell Staining:** Pinacyanol erythrosinate, a compound dye derived from Pinacyanol, is an effective stain for differentiating mast cells.[4][5]
- **Mitochondrial Staining:** It has been used as a supravital stain for mitochondria in blood and other cells.[6]

## Experimental Protocol: Chromosome C-Banding with Pinacyanol Chloride

This protocol is adapted from the technique described for rapid C-banding of eukaryotic chromosomes.[2][3]

### Materials

- **Pinacyanol chloride** stock solution (0.25% in 70% ethyl or methyl alcohol)

- Colchicine (0.05%)
- 45% Acetic acid
- Absolute ethanol
- Tertiary butyl alcohol
- Phosphate buffer (0.04 M, pH 6.8)
- Microscope slides
- Coplin jars
- Water bath (60°C)

## Procedure

### Preparation of Plant Chromosomes:

- Treat young root tips with a 0.05% colchicine solution for a duration suitable for the species (e.g., six hours for *Scilla* species).[\[2\]](#)
- Fix the root tips in a 3:1 mixture of absolute ethanol and glacial acetic acid for at least 24 hours.[\[2\]](#)
- Hydrolyze the root tips in 45% acetic acid for 20 minutes at 60°C.[\[2\]](#)
- Prepare chromosome squashes on clean microscope slides.

### Preparation of Human Chromosomes:

- Prepare metaphase chromosome slides from cultured leucocytes using standard air-drying techniques.[\[2\]](#)

### C-Banding Staining:

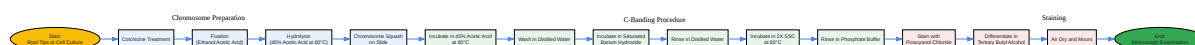
- Incubate the prepared slides in 45% acetic acid for 20 minutes at 60°C.[\[2\]](#)

- Wash the slides thoroughly in several changes of distilled water for 15 minutes.[2]
- Air dry the slides.
- Incubate the slides in a saturated solution of barium hydroxide at room temperature for 5-15 minutes.
- Rinse the slides in distilled water.
- Incubate the slides in 2X SSC (0.3 M NaCl, 0.03 M sodium citrate) at 60°C for one hour.[2]
- Rinse briefly in 0.04 M phosphate buffer (pH 6.8).[2]
- Stain the slides with **Pinacyanol chloride** solution (diluted 1:1 with 70% alcohol) for 30-45 seconds.[2]
- Differentiate the slides in tertiary butyl alcohol.[2]
- Air dry and mount the slides.

## Expected Results

The C-bands of the chromosomes will appear deep purple, while the interband regions will be a light pink, providing a sharp contrast for visualization.[2]

## Experimental Workflow: Chromosome C-Banding



[Click to download full resolution via product page](#)

*Workflow for Chromosome C-Banding using **Pinacyanol Chloride**.*

## Signaling Pathways

Currently, there is no established body of research detailing the involvement of **Pinacyanol chloride** in specific cellular signaling pathways. Its primary application in the scientific literature is as a histological and cytological stain.

## Summary

**Pinacyanol chloride** is a valuable tool for researchers, particularly in the field of cytogenetics. Its ability to produce clear and stable C-banding on chromosomes makes it a reliable alternative to other staining methods. While its applications in mast cell and mitochondrial staining are noted, further detailed protocols for these uses are less commonly documented. The information provided in this guide serves as a comprehensive resource for the effective utilization of **Pinacyanol chloride** in a research setting.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. tandfonline.com [tandfonline.com]
- 3. A technique for C-banding chromosomes with pinacyanol chloride - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. scilit.com [scilit.com]
- 5. Pinacyanol erthrosinate as a stain for mast cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. med.nagoya-u.ac.jp [med.nagoya-u.ac.jp]
- To cite this document: BenchChem. [Pinacyanol Chloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214603#pinacyanol-chloride-cas-number-and-molecular-weight]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)